

Personal protective equipment for handling (2-Morpholin-4-ylbutyl)amine

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Compound of Interest

Compound Name: (2-Morpholin-4-ylbutyl)amine

Cat. No.: B1284681

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Essential Safety and Handling Guide for (2-Morpholin-4-ylbutyl)amine

This guide provides crucial safety, handling, and disposal information for **(2-Morpholin-4-ylbutyl)amine**, compiled to ensure the safety of researchers, scientists, and drug development professionals. The information presented is primarily based on safety data for the closely related and structurally similar compounds, 4-(2-Aminoethyl)morpholine and 2-Morpholinoethylamine, due to the absence of a specific Safety Data Sheet (SDS) for **(2-Morpholin-4-ylbutyl)amine**. It is imperative to consult the specific SDS for the compound in use when it becomes available and to adhere to all local, state, and federal regulations.

Hazard Summary

(2-Morpholin-4-ylbutyl)amine and its analogues are classified as hazardous substances. They are harmful if swallowed, can be toxic in contact with skin, and cause severe skin burns and eye damage.^{[1][2][3]} These compounds may also cause an allergic skin reaction and respiratory irritation.^{[1][2][4][5]}

Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Skin Corrosion/Irritation	Category 1B/1C
Serious Eye Damage/Eye Irritation	Category 1
Skin Sensitization	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Data derived from analogues 4-(2-Aminoethyl)morpholine and 2-Morpholinoethylamine.[3][6]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against exposure. The following table summarizes the required PPE for handling **(2-Morpholin-4-ylbutyl)amine**.

Required Personal Protective Equipment:

Body Part	Protection	Standard/Specification
Eyes/Face	Chemical safety goggles or face shield	OSHA 29 CFR 1910.133 or European Standard EN166[6]
Skin	Chemical-resistant gloves (impervious), Flame retardant antistatic protective clothing, Lab coat	Consult glove manufacturer for specific breakthrough times. EN 16523-1 for glove standards.[1]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when dusts are generated or if exposure limits are exceeded.[1][6] Recommended filter type: Organic gases and vapors filter (Type A, Brown) conforming to EN14387.[6]

Operational Plan: Handling and Storage

Adherence to strict operational protocols is essential to minimize risk.

Handling Procedures:

- Ventilation: Always handle **(2-Morpholin-4-ylbutyl)amine** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[6\]](#)
- Avoid Contact: Prevent all personal contact, including inhalation of dust or vapors.[\[4\]](#) Do not get the substance in eyes, on skin, or on clothing.[\[6\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[6\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[7\]](#) Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[1\]](#)
- Grounding: For flammable liquids, ground and bond containers and receiving equipment to prevent static discharge.[\[7\]](#) Use non-sparking tools.[\[7\]](#)

Storage Procedures:

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)
- Compatibility: Store away from incompatible materials such as acids, acid anhydrides, acid chlorides, and oxidizing agents.[\[6\]](#)
- Storage Area: Store in a designated corrosives area and ensure it is locked up.[\[1\]](#)[\[6\]](#)

Emergency Protocols

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures:

Exposure Route	Action
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][6] If not breathing, give artificial respiration.[2][6] Seek immediate medical attention.[6]
Skin Contact	Take off immediately all contaminated clothing.[1] Rinse skin with plenty of water/shower.[1] Call a physician immediately.[1]
Eye Contact	Rinse cautiously with water for several minutes.[1][6] Remove contact lenses, if present and easy to do. Continue rinsing.[1][6] Immediately call an ophthalmologist or POISON CENTER.[1]
Ingestion	Rinse mouth.[1][6] Do NOT induce vomiting.[1] Call a physician or poison control center immediately.[6]

Spill and Leak Procedures:

- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill/leak.[6]
- Ventilate: Ensure adequate ventilation.[6]
- Containment: Cover drains to prevent entry into the sewer system.[1] Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[6]
- Cleanup: Collect the absorbed material into suitable, closed containers for disposal.[2][6] Clean the affected area thoroughly.

Disposal Plan

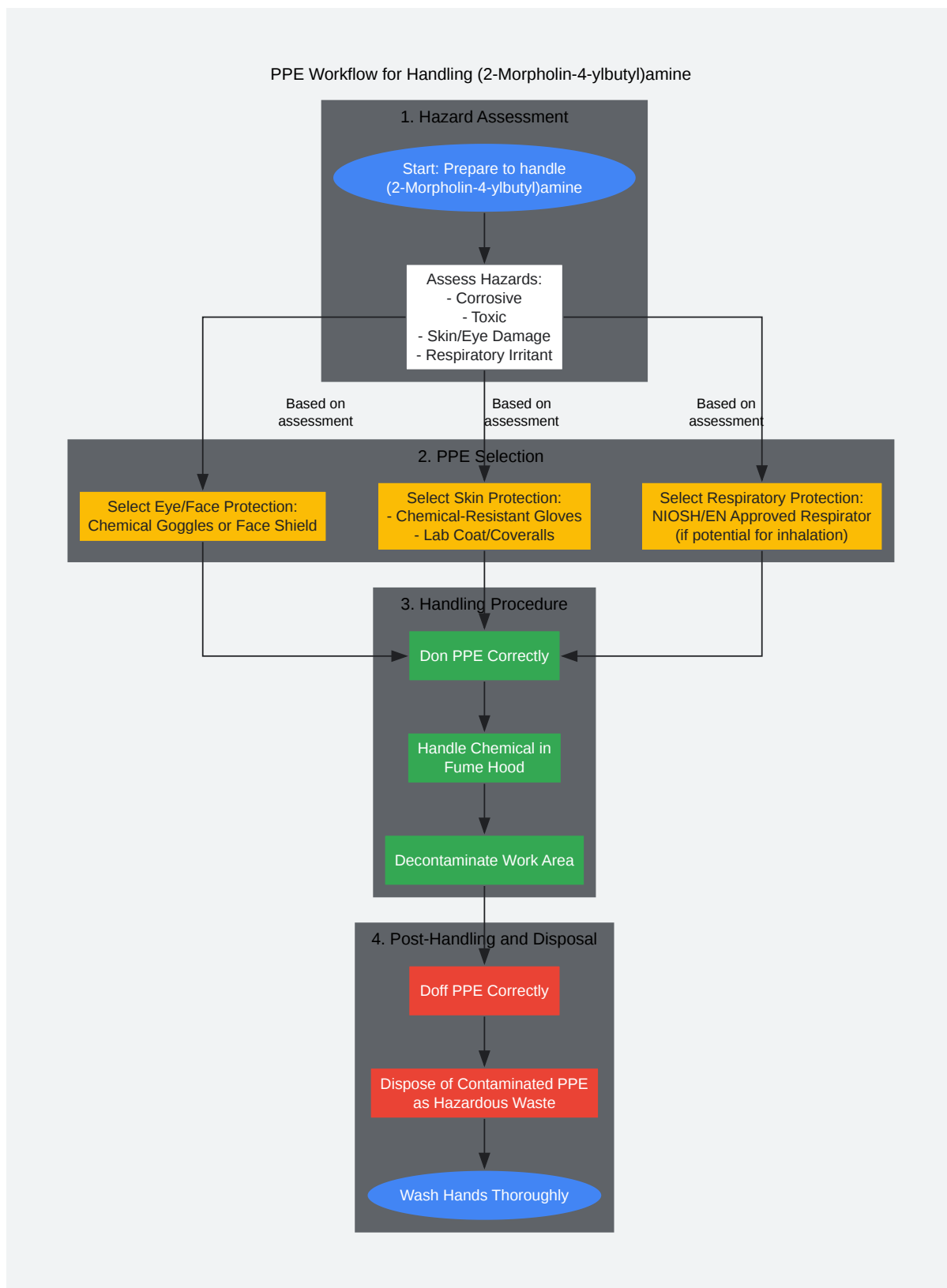
Proper disposal of **(2-Morpholin-4-ylbutyl)amine** and its contaminated materials is crucial to prevent environmental contamination.

Waste Disposal Protocol:

- Characterization: Treat waste as hazardous.[8]
- Containerization: Use compatible, leak-proof, and clearly labeled containers for waste.[8]
The label should include "Hazardous Waste," the full chemical name, primary hazards (e.g., Corrosive, Toxic), and the accumulation start date.[8]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[1]
[6] This may involve dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Prohibitions: DO NOT dispose of down the drain or in regular trash.[8]

Visual Workflow for PPE Selection and Use

The following diagram outlines the decision-making process for the selection and use of Personal Protective Equipment when handling **(2-Morpholin-4-ylbutyl)amine**.



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Caption: PPE selection and handling workflow for **(2-Morpholin-4-ylbutyl)amine**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. file1.lookchem.com [file1.lookchem.com]
- 3. 2-Morpholinoethylamine | C₆H₁₄N₂O | CID 408285 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. 2-(Morpholin-4-yl)propan-1-amine | C₇H₁₆N₂O | CID 16641454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. redox.com [redox.com]
- 8. benchchem.com [benchchem.com]
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